

Application Notes and Protocols: Adsorption of Reactive Orange 16 onto Activated Carbon

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reactive Orange 16*

Cat. No.: *B1207558*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the adsorption of **Reactive Orange 16** (RO16), an anionic azo dye, onto activated carbon. The information compiled is based on a comprehensive review of scientific literature and is intended to guide researchers in setting up and conducting similar experiments.

Introduction

Reactive Orange 16 is a widely used dye in the textile industry, and its release into wastewater poses significant environmental concerns due to its color, toxicity, and low biodegradability.^[1] Adsorption using activated carbon is a highly effective and widely studied method for the removal of such dyes from aqueous solutions, owing to the high surface area and porous structure of the adsorbent.^{[3][4][5]} This document outlines the key experimental procedures, data analysis, and characterization techniques relevant to the study of RO16 adsorption on activated carbon.

Experimental Protocols

Preparation of Activated Carbon

Activated carbon can be prepared from a variety of carbonaceous precursors. The general procedure involves two main steps: carbonization and activation.

Protocol: Preparation of Activated Carbon from Biomass Precursors (e.g., Rice Husk, Coconut Flowers)

- **Washing and Drying:** Thoroughly wash the raw biomass material with distilled water to remove any dirt and soluble impurities. Dry the washed material in an oven at 100-110°C for 24 hours.
- **Carbonization:** Place the dried biomass in a muffle furnace and heat it to a temperature range of 400-700°C for 1-2 hours in the absence of air (e.g., under a nitrogen atmosphere) to produce char.
- **Activation:**
 - **Physical Activation:** The char is activated by gasifying agents like steam, carbon dioxide, or air at high temperatures (600-900°C).
 - **Chemical Activation:** Impregnate the char with an activating agent such as phosphoric acid (H_3PO_4), zinc chloride (ZnCl_2), or potassium hydroxide (KOH). The impregnated material is then heated in an inert atmosphere at a temperature range of 400-800°C for a specific duration.
- **Washing and Drying:** After activation, wash the activated carbon thoroughly with distilled water to remove any remaining activating agent and other impurities until the pH of the washing water becomes neutral. Dry the final activated carbon product in an oven at 110°C for several hours.
- **Sieving:** Grind and sieve the activated carbon to obtain a uniform particle size for adsorption experiments.

Characterization of Activated Carbon

Characterization of the activated carbon is crucial to understand its physical and chemical properties, which in turn determine its adsorption performance.

- **Scanning Electron Microscopy (SEM):** To observe the surface morphology and porous structure of the activated carbon.

- X-ray Diffraction (XRD): To determine the crystalline or amorphous nature of the carbon material.
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the functional groups present on the surface of the activated carbon, which can play a role in the adsorption process.
- Brunauer-Emmett-Teller (BET) Analysis: To determine the specific surface area, pore volume, and pore size distribution of the activated carbon.

Batch Adsorption Experiments

Batch adsorption studies are performed to evaluate the adsorption capacity of the activated carbon and to study the effects of various experimental parameters.

Protocol: Batch Adsorption of **Reactive Orange 16**

- Preparation of Stock Solution: Prepare a stock solution of **Reactive Orange 16** (e.g., 1000 mg/L) by dissolving a known weight of the dye in distilled water. Prepare working solutions of desired concentrations by diluting the stock solution.
- Adsorption Experiment:
 - In a series of flasks, add a known amount of activated carbon (adsorbent dose) to a fixed volume of RO16 solution of a specific initial concentration.
 - Adjust the pH of the solutions to the desired value using dilute HCl or NaOH.
 - Agitate the flasks in a shaker at a constant speed and temperature for a predetermined period (contact time).
- Analysis:
 - After agitation, separate the activated carbon from the solution by centrifugation or filtration.
 - Determine the final concentration of RO16 in the supernatant using a UV-Visible spectrophotometer at the wavelength of maximum absorbance for the dye.

- Calculation of Adsorption Capacity: The amount of RO16 adsorbed per unit mass of activated carbon at equilibrium (q_e , mg/g) can be calculated using the following equation:

$$q_e = (C_0 - C_e) * V / W$$

where:

- C_0 is the initial concentration of RO16 (mg/L)
- C_e is the equilibrium concentration of RO16 (mg/L)
- V is the volume of the solution (L)
- W is the mass of the activated carbon (g)

Data Presentation

The following tables summarize the quantitative data from various studies on the adsorption of **Reactive Orange 16** onto different types of activated carbon.

Table 1: Adsorption Isotherm Parameters for **Reactive Orange 16**

Activated Carbon Source	Isotherm Model	q_m (mg/g)	R^2	Reference
Ananas comosus leaves	Langmuir	147.05	-	
Rice husk ash	Langmuir	-	0.983	
Brazil nut husk	Langmuir	154.8	-	
Solanum Torvum stems	Langmuir	-	-	
Coconut flowers	Langmuir	-	-	

Table 2: Adsorption Kinetic Parameters for **Reactive Orange 16**

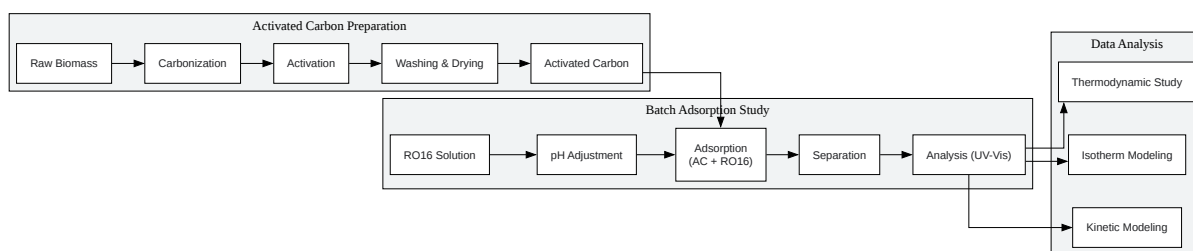
Activated Carbon Source	Kinetic Model	k_2 (g/mg·min)	R^2	Reference
Rice husk ash	Pseudo-second-order	0.0216	-	
Ananas comosus leaves	Pseudo-second-order	-	-	
Brazil nut husk	Pseudo-second-order	-	-	
Solanum Torvum stems	Pseudo-second-order	-	-	
Coconut flowers	Pseudo-second-order	-	-	

Table 3: Thermodynamic Parameters for **Reactive Orange 16** Adsorption

Activated Carbon Source	ΔG° (kJ/mol)	ΔH° (kJ/mol)	ΔS° (J/mol·K)	Nature of Adsorption	Reference
Ananas comosus leaves	Negative	-	-	Spontaneous	
Solanum Torvum stems	-	Positive	-	Endothermic	
Coconut flowers	Negative	Positive	Positive	Spontaneous and Endothermic	

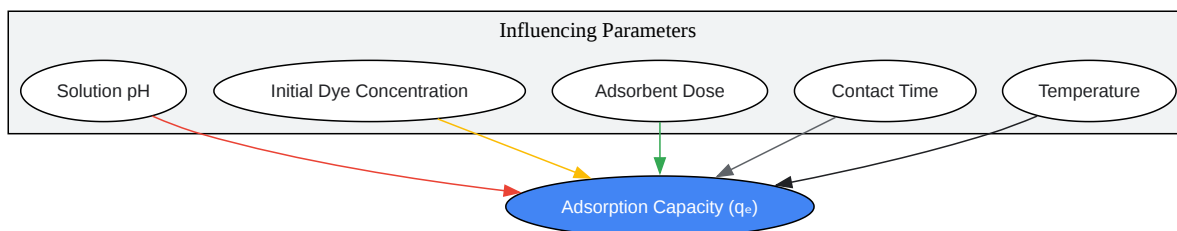
Visualization of Experimental Workflow and Concepts

The following diagrams illustrate the key processes and relationships in the study of RO16 adsorption.



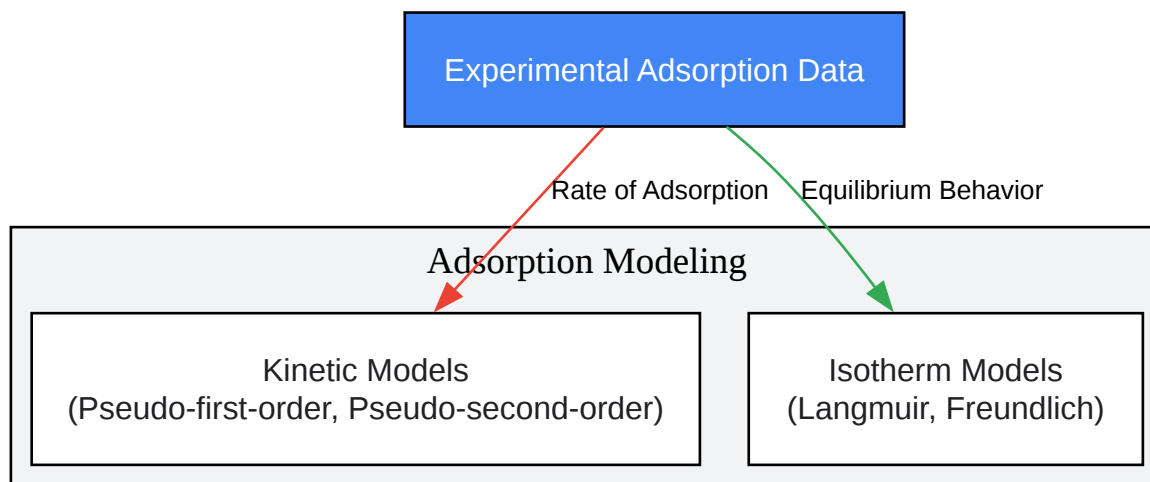
[Click to download full resolution via product page](#)

Caption: Experimental workflow for the adsorption of **Reactive Orange 16** onto activated carbon.



[Click to download full resolution via product page](#)

Caption: Key parameters influencing the adsorption capacity of activated carbon for **Reactive Orange 16**.



[Click to download full resolution via product page](#)

Caption: Modeling approaches for analyzing the adsorption of **Reactive Orange 16**.

Conclusion

The adsorption of **Reactive Orange 16** onto activated carbon is a complex process influenced by numerous factors. The protocols and data presented herein provide a foundational framework for researchers to design and interpret their experiments. The optimal conditions for adsorption are often dependent on the specific characteristics of the activated carbon used and the composition of the wastewater. Therefore, systematic investigation of the parameters discussed is essential for developing efficient and effective dye removal processes. The Langmuir isotherm and pseudo-second-order kinetic models have been frequently reported to best describe the adsorption of RO16 on various activated carbons, suggesting a monolayer adsorption process where the rate-limiting step may be chemisorption. Thermodynamic studies often indicate that the adsorption is a spontaneous process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. researchpublish.com [researchpublish.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Adsorption of Reactive Orange 16 onto Activated Carbon]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207558#adsorption-of-reactive-orange-16-onto-activated-carbon]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com